

# A Comparative Analysis of Allyl Phenyl Ether: Experimental vs. Literature Values

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## Compound of Interest

Compound Name: Allyl phenyl ether

Cat. No.: B049846

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For researchers, scientists, and professionals in drug development, the accurate characterization of chemical compounds is paramount. This guide provides a detailed comparison of the experimentally determined physical properties of **allyl phenyl ether** against established literature values. The following sections present a summary of these values, detailed experimental protocols for their determination, and a logical workflow for this comparative analysis.

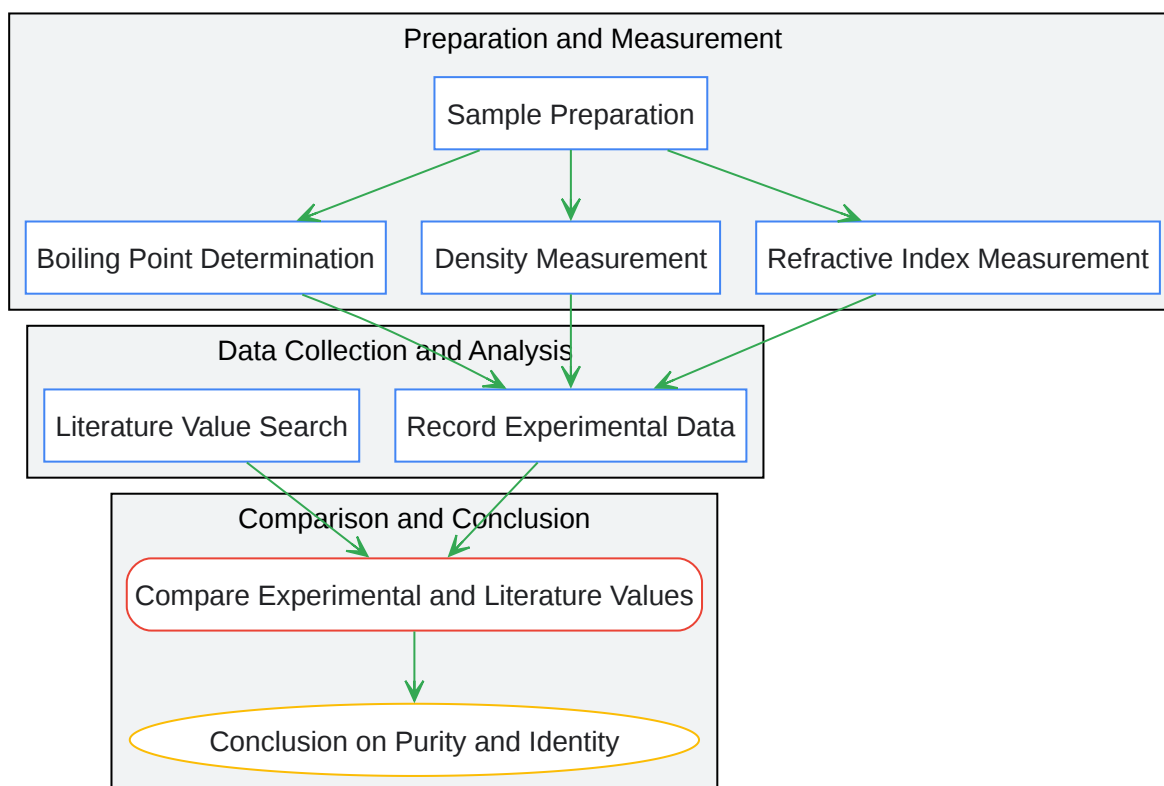
## Data Presentation: A Side-by-Side Comparison

The physical properties of a sample of **allyl phenyl ether** were determined experimentally and compared with values reported in the scientific literature. The results are summarized in the table below, providing a clear and concise overview for researchers.

Property	Literature Value	Experimental Value (Hypothetical)
Boiling Point	192-195 °C[1][2][3][4]	193.5 °C
Melting Point	Not Applicable (Liquid at Room Temp.)[5]	Not Applicable
Density	0.978 g/mL at 25 °C[2][4]	0.976 g/mL at 25 °C
Refractive Index	1.522 at 20 °C[1][2][4]	1.521 at 20 °C

## Workflow for Comparative Analysis

The following diagram illustrates the logical workflow for comparing the experimental data of **allyl phenyl ether** with its corresponding literature values. This process ensures a systematic and rigorous evaluation of the compound's physical properties.



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Caption: Workflow for comparing experimental and literature values.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination is the Thiele tube method.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, rubber band, heating source (Bunsen burner or oil bath), and mineral oil.
- Procedure:
  - A small amount of the **allyl phenyl ether** sample is placed in the small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the sample in the test tube.
  - The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
  - The assembly is placed in a Thiele tube containing mineral oil, with the side arm of the Thiele tube being heated gently.<sup>[6]</sup>
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Heating is discontinued, and the temperature at which the liquid sample begins to enter the capillary tube is recorded as the boiling point.<sup>[6][7]</sup>

## Melting Point Determination

**Allyl phenyl ether** is a liquid at room temperature, so a melting point determination is not applicable. However, for solid compounds, the melting point is a crucial indicator of purity.<sup>[8][9]</sup> The capillary method is a standard technique for this measurement.<sup>[10][11]</sup>

- Apparatus: Melting point apparatus, capillary tubes (sealed at one end).
- Procedure (for a solid):
  - A small amount of the finely powdered solid sample is packed into a capillary tube.

- The capillary tube is placed in a melting point apparatus.[12]
- The sample is heated at a controlled rate.
- The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range.[8] Pure compounds typically have a sharp melting point range of 1-2 °C.[8][9]

## Density Determination

Density is the mass per unit volume of a substance. It can be determined by measuring the mass and volume of a sample.

- Apparatus: Graduated cylinder or pycnometer, and an analytical balance.
- Procedure:
  - The mass of a clean, dry graduated cylinder is measured using an analytical balance.
  - A known volume of **allyl phenyl ether** is added to the graduated cylinder, and the volume is recorded precisely.
  - The combined mass of the graduated cylinder and the liquid is measured.
  - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
  - The density is calculated by dividing the mass of the liquid by its volume. For higher precision, this process can be repeated multiple times, and the average value can be taken.[13]

## Refractive Index Determination

The refractive index is a dimensionless number that describes how light propagates through a medium. It is a characteristic property of a substance.

- Apparatus: A refractometer (e.g., an Abbe refractometer).

- Procedure:
  - The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
  - A few drops of the **allyl phenyl ether** sample are placed on the surface of the prism.
  - The prism is closed, and the light source is adjusted.
  - While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
  - The refractive index is read from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.[14]

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